

# Technical Guide: Fluoro-Diiodoaniline Derivatives

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Compound of Interest		
Compound Name:	4-Fluoro-2,6-diiodoaniline	
Cat. No.:	B15092800	Get Quote

To: Researchers, Scientists, and Drug Development Professionals

Subject: In-depth Technical Guide on Fluoro-Diiodoaniline Derivatives

This technical guide addresses the chemical properties, synthesis, and safety information for fluoro-diiodoaniline derivatives. Initial searches for "**4-Fluoro-2,6-diiodoaniline**" did not yield a specific CAS number, suggesting a potential ambiguity in the chemical name. This guide therefore focuses on two closely related and commercially available compounds: 2-Fluoro-4,6-diiodoaniline and 4-Fluoro-2-iodoaniline. The former, a di-iodinated compound, is likely the intended subject of the query.

### **Compound Identification and Properties**

A summary of the key identifiers and physicochemical properties for both compounds is presented below.

### 2-Fluoro-4,6-diiodoaniline

This compound is the most probable subject of interest given the "diiodo" nomenclature in the user's request.



Property	Value	Reference
CAS Number	1301739-25-2	[1][2][3][4]
Molecular Formula	C6H4FI2N	[2]
Molecular Weight	362.91 g/mol	[2][5]
Appearance	Light clear to beige solid	[6]
Purity	≥95% to ≥97%	[4][5]
IUPAC Name	2-fluoro-4,6-diiodoaniline	[4]
InChI Key	FIOIEYFUKOZCHS- UHFFFAOYSA-N	[5]
Storage	Keep in dark place, sealed in dry, 2-8°C	[1]

### 4-Fluoro-2-iodoaniline

This mono-iodinated compound is also presented for clarity and to provide a comprehensive overview of related structures.



Property	Value	Reference
CAS Number	61272-76-2	[7][8][9]
Molecular Formula	C6H5FIN	[8]
Molecular Weight	237.02 g/mol	[8][9]
Appearance	Colorless to brown clear liquid; Off-white crystalline powder	[8][9]
Purity	≥96% to ≥99.0%	[6][7]
Density	1.99 - 2.008 g/cm <sup>3</sup>	[7][8]
Boiling Point	259.8°C at 760 mmHg	[7]
Melting Point	89-93°C	[7]
Flash Point	110.9°C	[7]
Refractive Index	1.64 - 1.656	[7][8][9]
Storage	Room temperature, in a cool and dark place (<15°C), under inert gas	[9]

### **Experimental Protocols**

Detailed experimental procedures are crucial for the application of these compounds in research and development.

### Synthesis of 2-Fluoro-4,6-diiodoaniline (General Method)

A specific, detailed experimental protocol for the synthesis of 2-Fluoro-4,6-diiodoaniline is not readily available in the provided search results. However, a general method for the di-iodination of a fluoroaniline can be proposed based on standard organic chemistry principles. The synthesis would likely involve the direct iodination of 2-fluoroaniline using a suitable iodinating agent.

Reaction:



#### 2-Fluoroaniline + 2 I<sub>2</sub> → 2-Fluoro-4,6-diiodoaniline + 2 HI

#### Materials:

- 2-Fluoroaniline
- Iodine (I<sub>2</sub>)
- A suitable base (e.g., sodium bicarbonate) to neutralize the HI byproduct
- An appropriate solvent (e.g., ethanol, water, or a mixture)
- Oxidizing agent (optional, to generate I<sup>+</sup> in situ)

#### Procedure Outline:

- Dissolve 2-fluoroaniline in the chosen solvent in a reaction vessel.
- Add the base to the mixture.
- Slowly add a solution of iodine in the same solvent to the reaction mixture at a controlled temperature.
- The reaction may require heating and prolonged stirring to ensure complete di-iodination.
- Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, the reaction mixture is worked up. This typically involves quenching any
  unreacted iodine, extraction with an organic solvent, washing the organic layer, drying it, and
  finally removing the solvent under reduced pressure.
- The crude product is then purified, for example, by recrystallization or column chromatography.

### Synthesis of 4-Fluoro-2-iodoaniline

A detailed experimental protocol for the synthesis of 4-Fluoro-2-iodoaniline has been described.[10]



#### Materials:

- 4-fluoroaniline (22 g)
- Iodine (50 g)
- Calcium carbonate (25 g)
- Ether (75 ml)
- Water (75 ml)
- Sodium thiosulfate solution
- · Petroleum ether for recrystallization

#### Procedure:

- A mixture of 22 g of 4-fluoroaniline, 50 g of iodine, 25 g of calcium carbonate, 75 ml of ether, and 75 ml of water is heated at reflux for 48 hours.[10]
- The ether is removed by distillation.[10]
- The excess iodine is neutralized by the addition of a sodium thiosulfate solution.[10]
- The product is isolated by steam distillation.[10]
- Further purification is achieved by recrystallization from petroleum ether to yield 4-fluoro-2iodoaniline.[10]

# Safety and Handling

Proper safety precautions are essential when working with these halogenated anilines.

### 2-Fluoro-4,6-diiodoaniline

Specific GHS hazard statements for this compound are not detailed in the search results, but given its structure, it should be handled with care, assuming it to be toxic and an irritant.

Standard laboratory safety protocols, including the use of personal protective equipment (PPE)



such as gloves, safety glasses, and a lab coat, are mandatory. Work should be conducted in a well-ventilated fume hood.

### 4-Fluoro-2-iodoaniline

This compound is classified as hazardous.

- Hazard Class: 6.1[7]
- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation.[9]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
  - P271: Use only outdoors or in a well-ventilated area.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[9]
  - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[9]
  - P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[9]
  - P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[9]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
     Remove contact lenses, if present and easy to do. Continue rinsing.[9]

## **Applications in Research and Development**

Fluoro- and iodo-substituted anilines are valuable building blocks in organic synthesis, particularly in the pharmaceutical and materials science sectors.

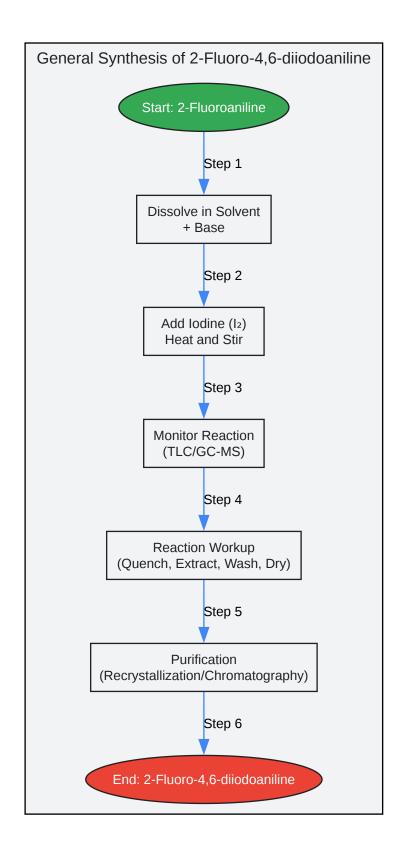


- Pharmaceutical Development: These compounds serve as key intermediates in the
  synthesis of a variety of pharmaceuticals. The presence of fluorine can enhance metabolic
  stability and binding affinity of drug candidates, while the iodine atom provides a reactive
  handle for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to build more complex
  molecular architectures.[8][11] 4-lodoaniline, a related compound, is used in the synthesis of
  anti-cancer drugs, anti-inflammatory drugs, and antiviral compounds.[12]
- Material Science: These intermediates are used in the development of advanced materials such as polymers and coatings, where their unique chemical properties can improve durability and performance.[8] 2-Fluoro-4-iodoaniline is specifically mentioned for its utility in creating materials with tailored electronic and optical properties for applications like OLEDs and sensors.[11]
- Organic Synthesis: The distinct reactivity of the C-I and C-F bonds, along with the amino group, makes these molecules versatile synthons for constructing complex organic molecules.[8]

### **Visualizations**

The following diagrams illustrate the experimental workflows for the synthesis of the discussed compounds.

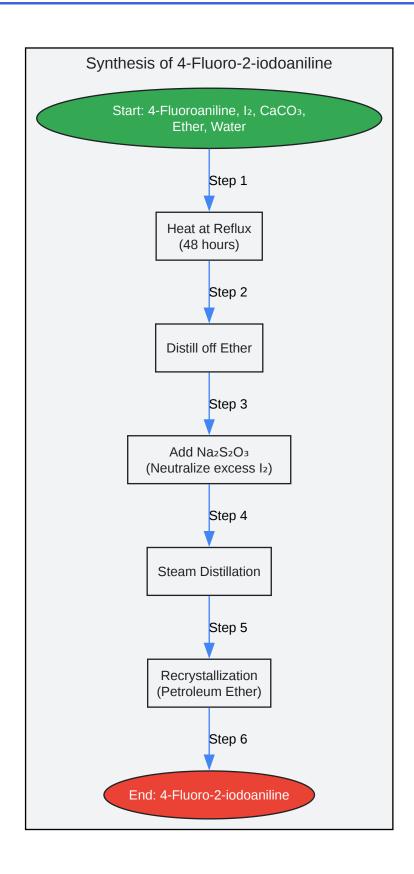




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Caption: General workflow for the synthesis of 2-Fluoro-4,6-diiodoaniline.





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Caption: Experimental workflow for the synthesis of 4-Fluoro-2-iodoaniline.



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